

Technical Guide: Applications of 5-Ethynylindoline in Medicinal Chemistry

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Compound of Interest

Compound Name: 5-Ethynylindoline hydrochloride

CAS No.: 2097953-06-3

Cat. No.: B1489972

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Part 1: Executive Summary

5-Ethynylindoline (5-ethynyl-2,3-dihydro-1H-indole) represents a convergence of two powerful concepts in modern drug discovery: the privileged scaffold and the bioorthogonal handle.

While the indole ring is ubiquitous in nature (tryptophan, serotonin), its reduced congener, indoline, offers distinct physicochemical properties—specifically, a non-planar, puckered conformation (C2-C3 twist) and the creation of a chiral center at C2. The introduction of an ethynyl (alkyne) group at the C5 position transforms this scaffold into a versatile building block. It serves as a "clickable" ligand for target identification, a precursor for diversity-oriented synthesis (DOS) of kinase/GPCR libraries, and a rigidified core for peptidomimetics.

This guide details the synthesis, reactivity, and specific applications of 5-ethynylindoline, moving beyond generic descriptions to provide actionable protocols and mechanistic insights.

Part 2: Chemical Properties & Synthesis[1][2]

The Indoline vs. Indole Scaffold

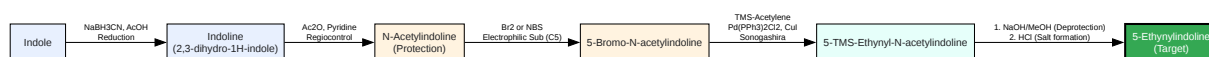
Unlike the flat, aromatic indole, the indoline ring is partially saturated. This saturation breaks the aromaticity of the pyrrole ring, increasing the basicity of the nitrogen ($pK_a \sim -3.6$ for indole vs. $pK_a \sim 5$ for indoline) and introducing three-dimensionality (Fsp³ character).

Feature	Indole (Parent)	Indoline (Scaffold)	5-Ethynylindoline (Target)
Geometry	Planar (Aromatic)	Puckered (Non-planar)	Puckered + Linear Handle
Electronic	Electron-rich (C3 nucleophilic)	Aniline-like Nitrogen	Conjugated Alkyne
Reactivity	Electrophilic sub. at C3	N-alkylation/acylation	Click Chemistry / Sonogashira
Key Use	DNA Intercalators	GPCR/Kinase Ligands	ABPP Probes / Library Building

Synthetic Pathway

The synthesis of 5-ethynylindoline typically proceeds from 5-bromoindoline. Direct electrophilic substitution on indoline favors the C5 position (para to the nitrogen), making it easier to access than the C5-substituted indole counterparts which often require pre-functionalized precursors.

Mechanism & Workflow (Graphviz Diagram)



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Caption: Step-wise synthesis of 5-Ethynylindoline from Indole. Protection of the nitrogen is critical to prevent N-arylation during coupling and to direct bromination to C5.

Part 3: Medicinal Chemistry Applications[3][4][5][6]

Tripeptidyl Peptidase II (TPP II) Inhibitors

One of the most significant validated applications of the 5-ethynylindoline scaffold is in the development of Tripeptidyl Peptidase II (TPP II) inhibitors. TPP II is a serine peptidase involved in the degradation of neuropeptides like Cholecystokinin (CCK), which regulates satiety.

- Mechanism: The 5-ethynylindoline moiety serves as a rigid, hydrophobic anchor that fits into the S1/S2 subsites of the enzyme. The alkyne group likely engages in specific hydrophobic interactions or pi-stacking within the active site, enhancing potency over the unsubstituted indoline.
- Key Compound: 1-[2(S)-aminobutyl]-5-ethynylindoline-2(R/S)-carboxylic acid.[1]
- Outcome: High affinity ($K_i < 1.0$ nM) inhibition of TPP II, with potential therapeutic effects in obesity and eating disorders.

Diversity-Oriented Synthesis (DOS) via Click Chemistry

In kinase and GPCR drug discovery, the "ethynyl" handle is exploited to generate libraries of 5-substituted indolines.

- Triazole Formation: The Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) converts the alkyne into a 1,2,3-triazole.[2] The triazole ring acts as a bioisostere for amide bonds but is resistant to metabolic hydrolysis.
- Library Strategy:
 - Core: 5-Ethynylindoline.[1][3]
 - Diversity Reagents: A library of 100+ organic azides (R-N₃).
 - Reaction: Parallel CuAAC reactions.
 - Result: A library of compounds probing the "solvent front" of the binding pocket.

Fluorescent Probes (Squaraine Dyes)

5-Ethynylindoline derivatives are used to synthesize squaraine dyes for near-infrared (NIR) imaging.

- Role: The indoline acts as the electron donor in the donor-acceptor-donor (D-A-D) squaraine structure.
- Function of Alkyne: The 5-ethynyl group extends the conjugation length (red-shifting the fluorescence) and provides a handle to conjugate the dye to antibodies or peptides for targeted imaging.

Part 4: Experimental Protocols

Protocol: Sonogashira Coupling (5-Bromo to 5-Ethynyl)

This protocol describes the installation of the alkyne handle.

Reagents:

- 5-Bromo-N-acetylintoline (1.0 eq)
- Trimethylsilylacetylene (TMSA) (1.2 eq)
- Pd(PPh₃)₂Cl₂ (0.05 eq)
- CuI (0.02 eq)^[4]
- Triethylamine (TEA) / THF (1:1 mixture)

Procedure:

- Degassing: Dissolve 5-bromo-N-acetylintoline in anhydrous THF/TEA. Sparge with Argon for 15 minutes. Critical: Oxygen poisons the Pd catalyst.
- Catalyst Addition: Add Pd(PPh₃)₂Cl₂ and CuI under positive Argon pressure.
- Alkyne Addition: Add TMSA dropwise via syringe.
- Reaction: Heat to 60°C for 4-6 hours. Monitor by TLC (formation of fluorescent spot).
- Workup: Filter through a Celite pad to remove Pd/Cu. Concentrate in vacuo.

- Deprotection: Dissolve the TMS-intermediate in MeOH. Add K₂CO₃ (2.0 eq). Stir at RT for 1 hour to remove the TMS group and the N-acetyl group (if harsh conditions are used) or use selective conditions (TBAF) to remove only TMS.

Protocol: "Click" Labeling (CuAAC)

This protocol is for conjugating 5-ethynylindoline to an azide-tagged fluorophore.

Reagents:

- 5-Ethynylindoline derivative (100 μM)
- Azide-Fluorophore (e.g., Azide-Cy5) (100 μM)
- CuSO₄ (1 mM)
- THPTA (Ligand) (5 mM) - Essential to protect biomolecules from oxidation.
- Sodium Ascorbate (10 mM)

Procedure:

- Premix: Mix CuSO₄ and THPTA in a 1:5 molar ratio prior to addition.
- Reaction: Add the Cu-Ligand complex to the mixture of Alkyne and Azide in PBS/DMSO (1:1).
- Reduction: Initiate reaction by adding Sodium Ascorbate.
- Incubation: Incubate for 1 hour at Room Temperature in the dark.
- Purification: HPLC or precipitation.

Part 5: References

- Tripeptidyl Peptidase II Inhibitors:
 - Title: Tripeptidyl Peptidase Inhibitors (WO1999033801A1).

- Source: World Intellectual Property Organization (WIPO).
- Context: Describes 1-[2(S)-aminobutyl]-5-ethynylindoline-2(R/S)-carboxylic acid as a nanomolar inhibitor of TPP II.
- URL:
- Indoline Scaffold in Medicinal Chemistry:
 - Title: Design, Synthesis, and Biological Evaluation of Indoline and Indole Derivatives as Potent and Selective α 1A-Adrenoceptor Antagonists.[5]
 - Source: Journal of Medicinal Chemistry (ACS).
 - Context: Validates the indoline scaffold for GPCR targeting (analogous to Silodosin).
 - URL:[Link]
- Click Chemistry & Sonogashira Applications:
 - Title: Alkynes: Important Roles in Organic Synthesis & Medicinal Chemistry.[2]
 - Source: AiFChem / J. Med. Chem.
 - Context: Reviews the utility of the ethynyl group for bioisosterism and click chemistry.
- Squaraine Dye Synthesis:
 - Title: Studies on a Vinyl Ruthenium-Modified Squaraine Dye.[6]
 - Source: J-GLOBAL / Chem. Eur. J.
 - Context: Use of 5-ethynylindoline in the synthesis of complex electrochromic dyes.
 - URL:[Link][1][7]

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